

The Preclinical Profile of TVB-3166: A Potent and Selective FASN Inhibitor

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction

TVB-3166 is an orally available, potent, and selective small-molecule inhibitor of Fatty Acid Synthase (FASN), a key enzyme in the de novo lipogenesis pathway.[1][2] Overexpression of FASN is a hallmark of many human cancers and is associated with tumor progression, metastasis, and poor patient prognosis.[2][3] This technical guide provides a comprehensive overview of the preclinical studies and findings for **TVB-3166**, focusing on its mechanism of action, anti-tumor activity, and effects on key signaling pathways. The information is intended for researchers, scientists, and drug development professionals engaged in oncology and metabolic disease research.

Core Findings and Quantitative Data

TVB-3166 has demonstrated significant anti-tumor activity in a wide range of preclinical models. Its primary mechanism of action is the inhibition of FASN, which leads to a depletion of cellular palmitate, a critical component for membrane synthesis, energy storage, and protein modification.[2][4] This disruption of lipid metabolism selectively induces apoptosis in cancer cells while having minimal effect on normal cells.[2]

Table 1: In Vitro Activity of TVB-3166



Parameter	Value	Cell Line/Assay Condition	Reference
Biochemical FASN	42 nM	Cell-free biochemical assay	[1]
Cellular Palmitate Synthesis IC50	81 nM	Cellular assay	[1]
Cellular Viability IC50 (CALU-6)	0.10 μΜ	Non-small-cell lung tumor cells	[1]

Table 2: In Vivo Xenograft Studies with TVB-3166

Tumor Model	Dosing Regimen	Outcome	Reference
Various human cancer xenografts	30-100 mg/kg/day, oral gavage	Dose-dependent inhibition of tumor growth	[1]
Non-small-cell lung cancer PDX	60 mg/kg/day, oral gavage	Significant tumor growth inhibition	[4]

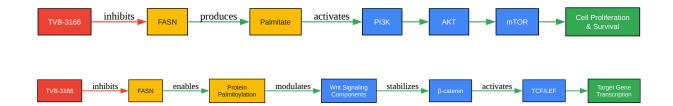
Mechanism of Action and Signaling Pathways

The anti-tumor effects of **TVB-3166** extend beyond simple inhibition of lipogenesis. Preclinical studies have revealed that FASN inhibition by **TVB-3166** modulates critical oncogenic signaling pathways.

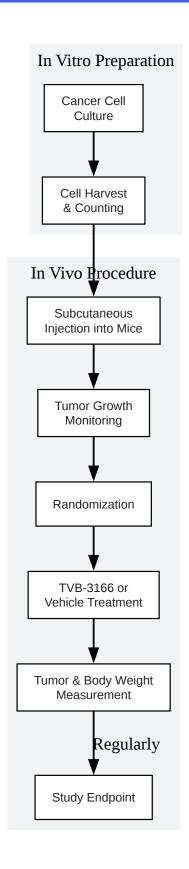
PI3K-AKT-mTOR Pathway

TVB-3166 treatment has been shown to inhibit the PI3K-AKT-mTOR pathway, a central regulator of cell growth, proliferation, and survival.[2] This is evidenced by reduced phosphorylation of key downstream effectors of this pathway.[4]









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